

Reactivity and stability of 3-Bromo-5-fluoropicolinonitrile

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Compound of Interest

Compound Name: 3-Bromo-5-fluoropicolinonitrile

Cat. No.: B1372977

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An In-Depth Technical Guide to the Reactivity and Stability of **3-Bromo-5-fluoropicolinonitrile**

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-Bromo-5-fluoropicolinonitrile**, a pivotal building block for professionals in drug development and chemical research. We will delve into its core physicochemical properties, reactivity, stability, and safe handling protocols, offering field-proven insights to empower your research and development endeavors.

Introduction: A Versatile Heterocyclic Building Block

3-Bromo-5-fluoropicolinonitrile (CAS No: 950670-18-5) is a halogenated pyridine derivative that has garnered significant attention as a versatile intermediate in the synthesis of complex organic molecules.^[1] Its strategic combination of a pyridine ring, a nitrile group, a bromine atom, and a fluorine atom offers multiple reactive handles, making it a highly sought-after precursor in the pharmaceutical and agrochemical industries.^{[2][3]} The presence of fluorine is particularly noteworthy, as this element is known to enhance crucial properties in drug candidates, such as metabolic stability and binding affinity.^[2] This guide will explore the chemical nuances of this compound, providing researchers with the foundational knowledge to leverage its synthetic potential effectively and safely.

Physicochemical and Structural Properties

Understanding the fundamental properties of **3-Bromo-5-fluoropicolinonitrile** is the first step toward its successful application. These properties dictate its behavior in different solvent systems and its requirements for storage and handling.

Property	Value	Reference
Molecular Formula	C ₆ H ₂ BrFN ₂	
Molecular Weight	201.00 g/mol	
CAS Number	950670-18-5 (Note: Some sources cite 886373-28-0 for the isomer 5-Bromo-3-fluoropicolinonitrile)	[4]
Appearance	Solid	
Melting Point	103-105 °C	[5][6]
Boiling Point	238.0 ± 35.0 °C (at 760 Torr)	[5][6]
Density	1.81 ± 0.1 g/cm ³	[5][6]
InChI Key	OLOSREGULYFXDD-UHFFFAOYSA-N	
SMILES String	Fc1cnc(C#N)c(Br)c1	

Chemical Reactivity and Synthetic Potential

The synthetic versatility of **3-Bromo-5-fluoropicolinonitrile** stems from its trifunctional nature. The pyridine core is adorned with three distinct functional groups, each offering a unique avenue for chemical modification. This multi-faceted reactivity allows for a modular and strategic approach to molecular design.

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